

The Discovery and Development of Malt1-IN-8: A Potent Paracaspase Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Malt1-IN-8

Cat. No.: B12414209

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Abstract

Malt1-IN-8 is a highly potent, small-molecule inhibitor of the Mucosa-Associated Lymphoid Tissue Lymphoma Translocation Protein 1 (MALT1) paracaspase. Its discovery represents a significant advancement in the pursuit of targeted therapies for hematological malignancies, particularly certain subtypes of B-cell lymphomas. This document provides a comprehensive overview of the discovery, development, and preclinical characterization of **Malt1-IN-8**, with a focus on its mechanism of action, synthesis, and the experimental protocols used for its evaluation.

Introduction: MALT1 as a Therapeutic Target

Mucosa-Associated Lymphoid Tissue Lymphoma Translocation Protein 1 (MALT1) is a critical signaling protein that functions as both a scaffold and a cysteine protease. It is a key component of the CARD11-BCL10-MALT1 (CBM) complex, which plays a pivotal role in the activation of the NF- κ B signaling pathway downstream of antigen receptors in lymphocytes. The proteolytic activity of MALT1 is essential for the survival and proliferation of certain cancer cells, most notably in Activated B-Cell like (ABC) subtype of Diffuse Large B-Cell Lymphoma (DLBCL). In these cancers, chronic activation of the B-cell receptor (BCR) pathway leads to constitutive MALT1 protease activity. MALT1 cleaves and inactivates several negative regulators of the NF- κ B pathway, including A20 (TNFAIP3) and CYLD, thereby promoting cell

survival and proliferation. This dependency on MALT1 activity makes it a compelling therapeutic target for the development of novel anti-cancer agents.

The Discovery of Malt1-IN-8

Malt1-IN-8, also referred to as Compound 8 in patent literature, was identified through a drug discovery program aimed at developing potent and selective inhibitors of the MALT1 protease. The development of this compound is detailed in the international patent application WO2018165385A1. While the patent does not explicitly outline the initial screening cascade, the chemical structure of **Malt1-IN-8** suggests a rational design approach targeting the active site of the MALT1 paracaspase.

Chemical Structure and Properties

The key chemical properties of **Malt1-IN-8** are summarized in the table below.

Property	Value
IUPAC Name	Not publicly available
Synonyms	Malt1-IN-8, Compound 8 (WO2018165385A1)
Molecular Formula	C ₂₀ H ₁₅ Cl ₂ N ₇ O
Molecular Weight	440.29 g/mol
CAS Number	2244109-29-1
SMILES	<chem>O=C(NC1=CC(Cl)=C(N2N=CC=N2)N=C1)NC3=C(C4CC4)C5=CC(Cl)=CC=C5N=C3</chem>

Biological Activity and Preclinical Data

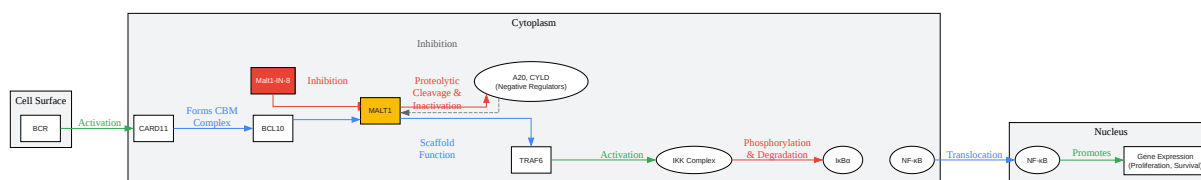
Malt1-IN-8 has demonstrated potent inhibitory activity against the MALT1 protease and significant anti-proliferative effects in lymphoma cell lines. The key preclinical data are summarized in the following table.

Assay Type	Cell Line / Target	IC ₅₀
MALT1 Protease Inhibition (Biochemical Assay)	Recombinant MALT1	2 nM
Cell Growth Inhibition (Cell-based Assay)	OCI-LY3	1.16 μ M

Mechanism of Action

Malt1-IN-8 functions as a direct inhibitor of the MALT1 paracaspase. By binding to the protease, it blocks the catalytic activity of MALT1, preventing the cleavage of its downstream substrates. This inhibition of MALT1's proteolytic function restores the activity of negative regulators of NF- κ B signaling, such as A20 and CYLD. The net effect is the suppression of the constitutively active NF- κ B pathway in cancer cells that are dependent on this signaling cascade for their survival.

Below is a diagram illustrating the MALT1 signaling pathway and the point of intervention by **Malt1-IN-8**.



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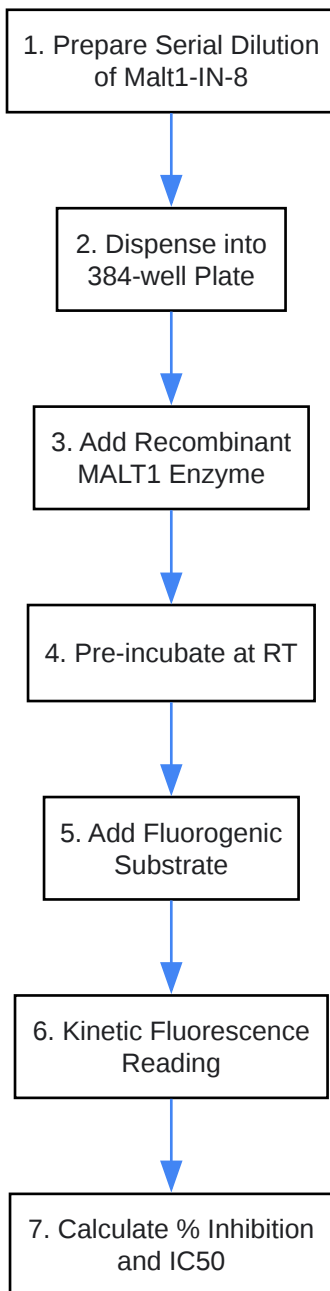
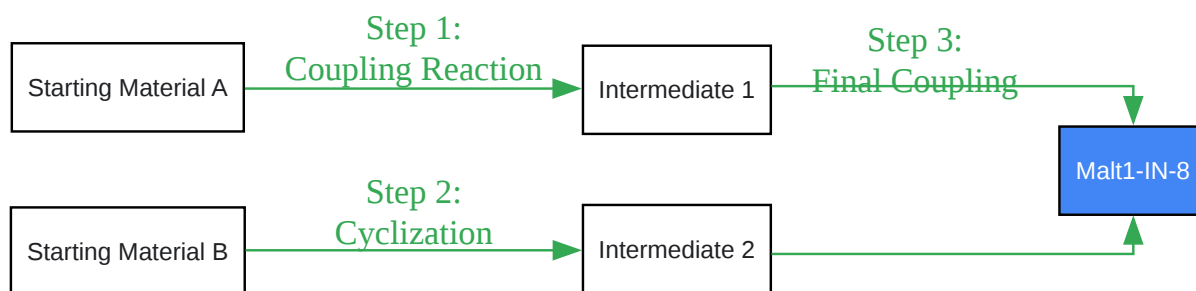
MALT1 Signaling Pathway and Inhibition by **Malt1-IN-8**.

Experimental Protocols

The following sections provide detailed methodologies for the key experiments cited in the preclinical evaluation of **Malt1-IN-8**, based on the procedures described in patent WO2018165385A1 and general laboratory practices.

Synthesis of Malt1-IN-8 (Compound 8)

The synthesis of **Malt1-IN-8** is a multi-step process. A generalized synthetic scheme is presented below. The detailed, step-by-step procedure with reagent quantities and reaction conditions is proprietary and detailed within the patent document.



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- To cite this document: BenchChem. [The Discovery and Development of Malt1-IN-8: A Potent Paracaspase Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12414209#malt1-in-8-discovery-and-development]

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com